4'-Chloro-3-phenylpropiophenone molecular structure and weight

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4'-Chloro-3-phenylpropiophenone*
CAS No.:	*5739-37-7*
Cat. No.:	*B1347308*

Get Quote

An In-Depth Technical Guide to the Molecular Structure and Weight of **4'-Chloro-3-phenylpropiophenone**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Chloro-3-phenylpropiophenone is an aryl ketone that holds significance as a versatile chemical intermediate in organic synthesis. Its molecular architecture, featuring a chlorinated phenyl ring and a phenyl-substituted propyl chain, makes it a valuable precursor for the synthesis of more complex molecules, particularly in the development of novel pharmaceutical agents and other fine chemicals. Understanding the precise molecular structure and weight of this compound is fundamental for its correct identification, characterization, and application in research and development. This guide provides a comprehensive technical overview of **4'-Chloro-3-phenylpropiophenone**, detailing its structural attributes, molecular weight determination, and the analytical methodologies that underpin these findings.

Chemical Identity and Molecular Properties

© 2026 BenchChem. All rights reserved.

A precise understanding of a molecule begins with its fundamental identifiers and properties. These data points are crucial for database searches, regulatory submissions, and consistent scientific communication.

Identifier	Value	Source
IUPAC Name	1-(4-chlorophenyl)-3-phenylpropan-1-one	[PubChem][1]
CAS Number	5739-37-7	[Sigma-Aldrich]
Molecular Formula	$C_{15}H_{13}ClO$	[PubChem][1]
Molecular Weight	244.71 g/mol	[PubChem][1]
Monoisotopic Mass	244.0654927 Da	[PubChem][1]

Table 1: Core Identifiers and Properties of **4'-Chloro-3-phenylpropiophenone**.

The molecular formula, $C_{15}H_{13}ClO$, is the cornerstone for determining the molecular weight. The listed molecular weight of 244.71 g/mol is the sum of the atomic weights of fifteen carbon atoms, thirteen hydrogen atoms, one chlorine atom, and one oxygen atom. This value is critical for stoichiometric calculations in synthetic protocols. The monoisotopic mass is essential for high-resolution mass spectrometry, allowing for unambiguous identification of the molecular ion.

Elucidation of the Molecular Structure

The IUPAC name, 1-(4-chlorophenyl)-3-phenylpropan-1-one, provides a clear blueprint of the molecule's connectivity. The structure consists of a central three-carbon propiophenone backbone. One end of this chain is attached to a phenyl group, while the other is bonded to a carbonyl group. This carbonyl group is, in turn, attached to a phenyl ring that is substituted with a chlorine atom at the para (4') position.

Key structural features include:

- Aryl Ketone: The carbonyl group (C=O) bonded to two carbon atoms, one of which is part of an aromatic ring, defines the compound as a ketone. This functional group is a key site for

© 2026 BenchChem. All rights reserved.

chemical reactions.

- Chlorophenyl Group: The presence of a chlorine atom on one of the phenyl rings significantly influences the molecule's electronic properties and reactivity.
- Propiophenone Backbone: The three-carbon chain provides a flexible linker between the two aromatic moieties.

Caption: 2D molecular structure of **4'-Chloro-3-phenylpropiophenone**.

Experimental Verification of Molecular Weight: A Self-Validating System

While the molecular weight can be calculated from the molecular formula, experimental verification is a cornerstone of scientific integrity. Mass spectrometry is the definitive technique for this purpose.

Causality Behind Experimental Choices

The choice of mass spectrometry as the validation method is based on its ability to measure the mass-to-charge ratio (m/z) of ionized molecules. For a singly charged molecular ion, this value directly corresponds to the molecule's mass. This technique provides a self-validating system: if a peak corresponding to the calculated molecular weight is observed, it provides strong evidence for the compound's identity.

Conceptual Protocol: Molecular Weight Determination by Mass Spectrometry

This protocol outlines the conceptual steps for verifying the molecular weight of **4'-Chloro-3-phenylpropiophenone**.

Caption: Workflow for molecular weight determination via mass spectrometry.

Step 1: Sample Preparation

- A small, pure sample of **4'-Chloro-3-phenylpropiophenone** is dissolved in a suitable volatile solvent, such as methanol or acetonitrile. The concentration is typically in the low

© 2026 BenchChem. All rights reserved.

µg/mL to ng/mL range.

Step 2: Ionization

- The sample solution is introduced into the mass spectrometer. Electron Ionization (EI) or a soft ionization technique like Electrospray Ionization (ESI) can be used. ESI is often preferred for its ability to produce intact molecular ions with minimal fragmentation.
- During ionization, the molecule gains a charge (typically a proton in ESI, forming $[M+H]^+$) to become an ion.

Step 3: Mass Analysis

- The generated ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- The analyzer separates the ions based on their mass-to-charge ratio (m/z).

Step 4: Detection

- An electron multiplier or similar detector counts the ions at each m/z value.

Step 5: Data Interpretation

- The output is a mass spectrum, a plot of ion intensity versus m/z.
- For **4'-Chloro-3-phenylpropiophenone** (MW = 244.71), the key peak to identify is the molecular ion peak. In ESI, this would be the $[M+H]^+$ adduct at approximately m/z 245.72.
- The presence of chlorine's isotopic pattern (^{35}Cl and ^{37}Cl in a ~3:1 ratio) would result in a characteristic M+2 peak at m/z 247.72 with roughly one-third the intensity of the m/z 245.72 peak, providing further structural confirmation.

Authoritative Grounding and Synthesis Context

The synthesis of propiophenone derivatives is well-established in the chemical literature. While a specific protocol for **4'-Chloro-3-phenylpropiophenone** is not detailed here, its synthesis can be conceptually understood through known reactions like the Friedel-Crafts acylation. For

© 2026 BenchChem. All rights reserved.

instance, the synthesis of the related compound 3-chloropropiophenone involves the Friedel-Crafts acylation of benzene with 3-chloropropionyl chloride.[2] This provides a logical framework for understanding the formation of the propiophenone core of the target molecule.

The characterization of such molecules relies on a suite of analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and Infrared (IR) spectroscopy, in addition to mass spectrometry.[3] These methods provide complementary information about the molecule's carbon-hydrogen framework and functional groups, respectively, ensuring a comprehensive and unambiguous structural assignment.

Conclusion

The molecular formula ($C_{15}H_{13}ClO$) and molecular weight (244.71 g/mol) of **4'-Chloro-3-phenylpropiophenone** are foundational data points for its use in scientific research and development. Its structure, characterized by a chlorophenyl group, a phenyl group, and a propiophenone backbone, offers multiple sites for chemical modification. The experimental verification of its molecular weight through techniques like mass spectrometry provides a robust, self-validating system that ensures the identity and purity of the compound, which is a critical aspect of scientific integrity in drug development and materials science.

References

- PubChem.3-(4-Chlorophenyl)-1-phenylpropan-1-one. National Center for Biotechnology Information. [Link][1]
- Birkholz, A. et al. (2020).3-Chloropropiophenone. Acta Crystallographica Section E: Crystallographic Communications. [Link][2]
- Patel, J. M. et al. (1998).Substituted Acetophenone and Propiophenone Hydrazone as an Analytical Reagent. Oriental Journal of Chemistry. [Link][3][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-(4-Chlorophenyl)-1-phenylpropan-1-one | C15H13ClO | CID 244771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Chloropropiophenone - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Substituted Acetophenone and Propiophenone Hydrazone as an Analytical Reagent – Oriental Journal of Chemistry [orientjchem.org]

- To cite this document: BenchChem. [4'-Chloro-3-phenylpropiophenone molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347308/docs#4-chloro-3-phenylpropiophenone-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.